

Molecular Weight of 1,3-Bis(4-chlorophenyl)propane-1,3-dione

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Compound of Interest

Compound Name: 1,3-Bis(4-chlorophenyl)propane-1,3-dione

Cat. No.: B179504

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The molecular weight of **1,3-Bis(4-chlorophenyl)propane-1,3-dione** is a critical parameter for researchers and scientists in drug development and other chemical disciplines. This value is determined by the sum of the atomic weights of its constituent atoms. The molecular formula for this compound is $C_{15}H_{10}Cl_2O_2$.^[1]

Elemental Composition and Molecular Weight Calculation

The molecular weight is calculated based on the atomic weights of carbon, hydrogen, chlorine, and oxygen. The standard atomic weights are approximately 12.011 u for carbon, 1.008 u for hydrogen, 35.453 u for chlorine, and 15.999 u for oxygen.^{[2][3][4][5][6][7][8][9][10][11][12]}

A detailed breakdown of the molecular weight calculation is provided in the table below.

Element	Symbol	Count	Atomic Weight (u)	Total Weight (u)
Carbon	C	15	12.011	180.165
Hydrogen	H	10	1.008	10.080
Chlorine	Cl	2	35.453	70.906
Oxygen	O	2	15.999	31.998
Total	293.149			

Based on the calculation, the molecular weight of **1,3-Bis(4-chlorophenyl)propane-1,3-dione** is approximately 293.15 g/mol .^[13] Commercially available sources and chemical databases also list the molecular weight in this range, for instance, 293.1 g/mol .^[1]

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